

# Personal protective equipment for handling 4-Hydroxy-1-naphthaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy-1-naphthaldehyde

Cat. No.: B1296455

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## Essential Safety and Handling Guide for 4-Hydroxy-1-naphthaldehyde

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Hydroxy-1-naphthaldehyde** (CAS No: 7770-45-8). Adherence to these protocols is essential to minimize exposure and ensure a safe laboratory environment.

### Hazard Identification

**4-Hydroxy-1-naphthaldehyde** is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.<sup>[1]</sup> The signal word for this chemical is "Warning".<sup>[1]</sup>

GHS Hazard Classification	Hazard Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation <sup>[1]</sup>
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation <sup>[1]</sup>
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation <sup>[1]</sup>

## Personal Protective Equipment (PPE) Summary

Proper personal protective equipment is critical to ensure safety when handling **4-Hydroxy-1-naphthaldehyde**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or Goggles	Must conform to EN166 (EU) or be NIOSH (US) approved. <a href="#">[2]</a> <a href="#">[3]</a>
Skin	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Gloves must be inspected for integrity before each use. <a href="#">[3]</a>
Protective clothing	A lab coat, chemical-resistant apron, or coveralls should be worn to prevent skin contact. <a href="#">[3]</a> <a href="#">[4]</a>	
Respiratory	N95 (or equivalent) particulate respirator	Required when handling small quantities in well-ventilated areas or if dusts are generated. <a href="#">[3]</a> For large-scale use or emergencies, a self-contained breathing apparatus (SCBA) may be required. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>8</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	172.18 g/mol <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	Yellow, powder solid <a href="#">[2]</a>
Melting Point	179-182 °C <a href="#">[8]</a>
CAS Number	7770-45-8 <a href="#">[1]</a> <a href="#">[8]</a>

## Operational and Disposal Plans

A strict operational plan is necessary to minimize exposure and ensure safe handling from receipt to disposal.

## Step-by-Step Handling Protocol

- **Engineering Controls:** Always handle **4-Hydroxy-1-naphthaldehyde** in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[3]</sup> Ensure that eyewash stations and safety showers are readily accessible and have been recently tested.<sup>[3]</sup>
- **Don PPE:** Before handling the chemical, put on all required PPE as outlined in the table above.
- **Weighing and Dispensing:** To prevent the generation of dust, handle the solid compound carefully. Use a spatula for transfers.
- **During Use:** Keep the container tightly closed when not in use.<sup>[2]</sup><sup>[5]</sup> Avoid breathing dust, fumes, or gas.<sup>[2]</sup>
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water.<sup>[5]</sup> Clean the work area and deaminate any equipment used. Dispose of contaminated gloves and other disposable PPE as hazardous waste.<sup>[3]</sup>

## Emergency First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[5]</a> <a href="#">[9]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, get medical advice/attention. <a href="#">[5]</a> <a href="#">[9]</a>
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. <a href="#">[5]</a> <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[5]</a> <a href="#">[9]</a>

## Storage and Disposal Plan

### Storage:

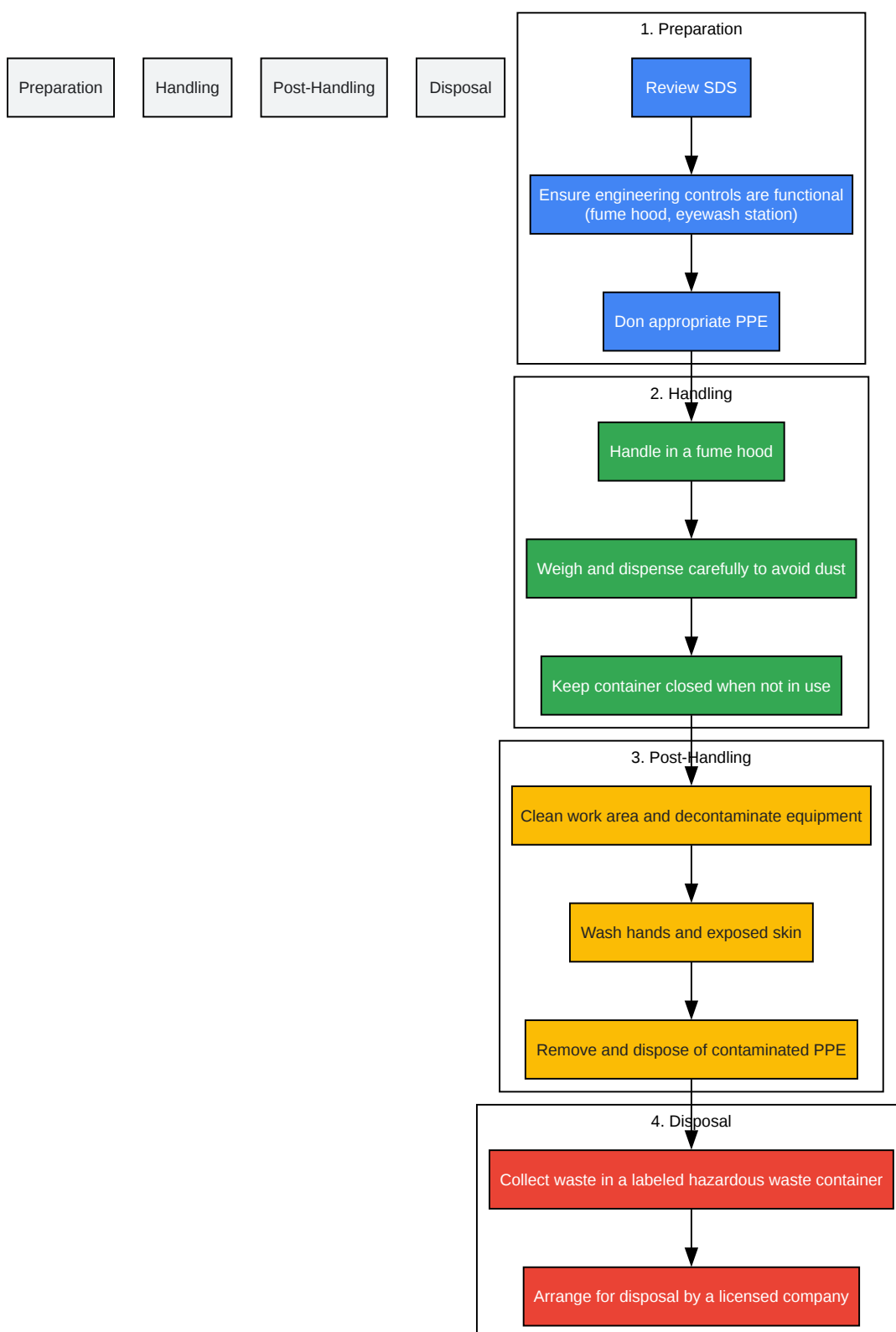
- Store the chemical in a cool, dry, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)

### Disposal:

- Waste containing **4-Hydroxy-1-naphthaldehyde** is classified as hazardous waste and must be disposed of accordingly.[\[3\]](#)

- Collect surplus and non-recyclable material for disposal by a licensed waste disposal company.[\[3\]](#)
- Do not dispose of it down the drain or into the environment.[\[2\]](#)[\[10\]](#)
- All waste containers must be clearly labeled with "HAZARDOUS WASTE" and the chemical name.[\[11\]](#)

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Hydroxy-1-naphthaldehyde**.

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Address: 3281 E Guasti Rd  
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